

Techniques for Measuring Set2-Mediated H3K36 Methylation: Application Notes and Protocols

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Compound of Interest

Compound Name: Set2

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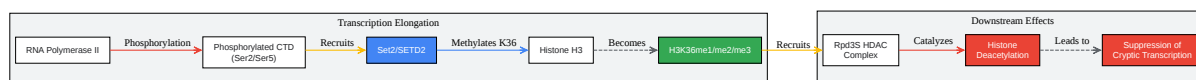
This document provides detailed application notes and protocols for the accurate measurement of **Set2**-mediated histone H3 lysine 36 (H3K36) methylation, a critical epigenetic mark associated with active transcription and genomic stability.^{[1][2][3]} The methodologies described herein are essential for researchers investigating the role of **Set2** in normal physiology and disease, as well as for professionals in drug development targeting histone methyltransferases.

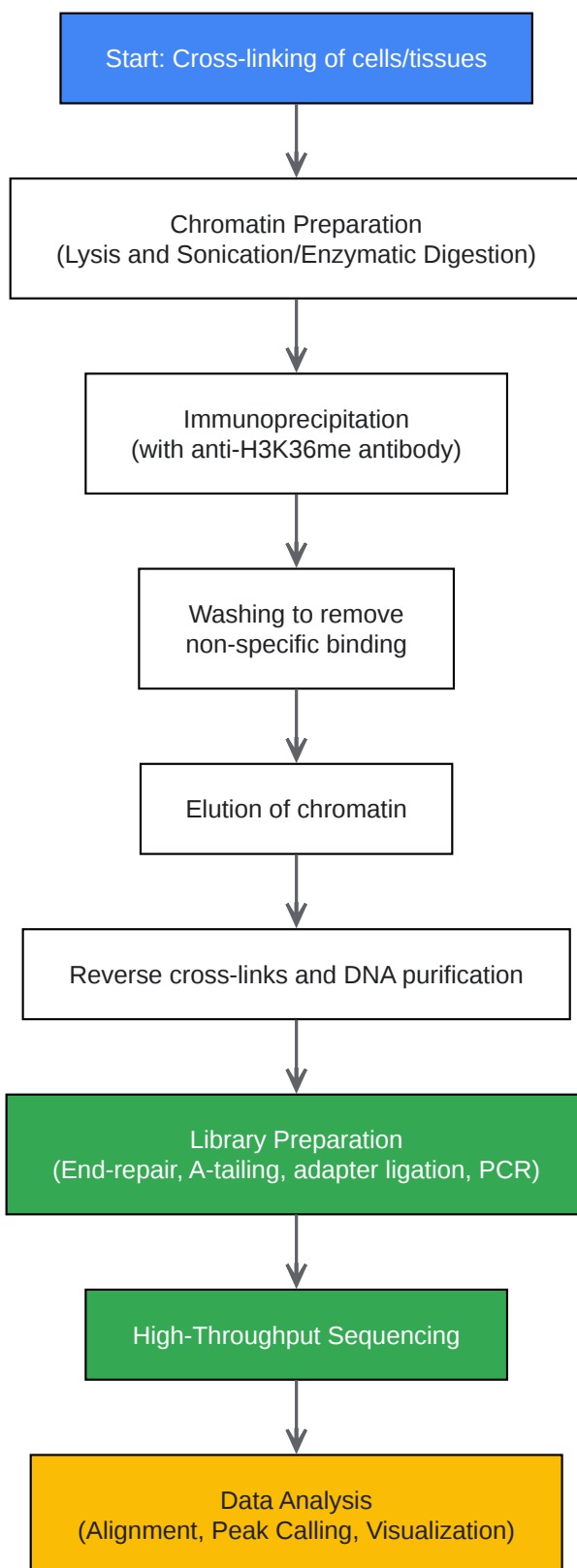
Introduction to Set2 and H3K36 Methylation

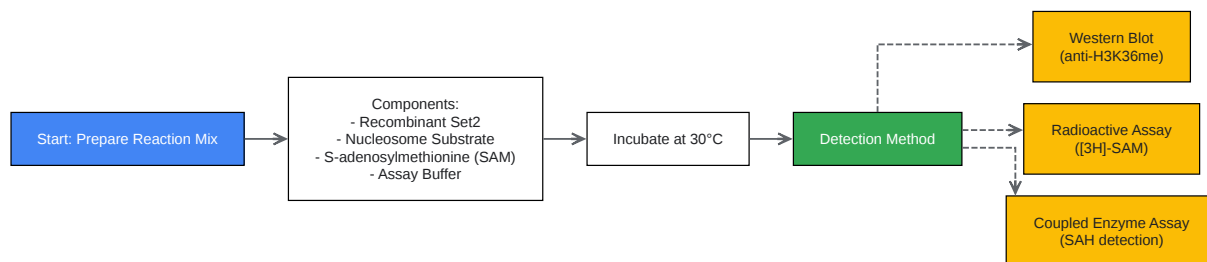
Set2 is a highly conserved histone methyltransferase that specifically methylates histone H3 at lysine 36 (H3K36).^{[1][4]} In yeast, **Set2** is responsible for all three methylation states (mono-, di-, and tri-methylation) at this residue, while in mammals, its homolog SETD2 is the primary enzyme responsible for H3K36 trimethylation (H3K36me3).^{[5][6]} This methylation is a co-transcriptional process, with **Set2**/SETD2 being recruited by the elongating RNA Polymerase II (RNAPII) complex.^{[1][4][7]} The presence of H3K36 methylation, particularly H3K36me3, is a hallmark of actively transcribed gene bodies and plays a crucial role in suppressing cryptic transcription, regulating pre-mRNA splicing, and recruiting other chromatin modifying complexes, such as the Rpd3S histone deacetylase complex.^{[1][2][3]}

Signaling Pathway of Set2-Mediated H3K36 Methylation

The recruitment and activity of **Set2** are tightly regulated during transcription elongation. The **Set2**-Rpb1-interacting (SRI) domain of **Set2** binds to the C-terminal domain (CTD) of the large subunit of RNAPII when it is phosphorylated at serine 2 and serine 5.[4] This interaction ensures that H3K36 methylation is deposited specifically within the body of actively transcribed genes.







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References

- 1. Set2 mediated H3 lysine 36 methylation: Regulation of transcription elongation and implications in organismal development - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Shaping the cellular landscape with Set2/SETD2 methylation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Histone - Wikipedia [en.wikipedia.org]
- 4. H3K36 methylation state and associated silencing mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 5. embopress.org [embopress.org]
- 6. Cryo-EM structure of SETD2/Set2 methyltransferase bound to a nucleosome containing oncohistone mutations - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

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